

An In-Depth Technical Guide to (-)-Isosamidin: Physicochemical Properties and Biological Activity

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Compound of Interest

Compound Name: (-)-Isosamidin

Cat. No.: B15980144

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(-)-Isosamidin is a naturally occurring pyranocoumarin found in the roots of *Peucedanum japonicum*, a plant used in traditional medicine.^[1] This technical guide provides a comprehensive overview of the known physical and chemical properties of **(-)-Isosamidin**, its biological activities, and the experimental protocols used for its study. This document is intended to serve as a valuable resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Physicochemical Properties

While extensive experimental data on all physical properties of **(-)-Isosamidin** is not readily available in the public domain, its fundamental chemical characteristics have been established.

Property	Value	Source
Molecular Formula	C ₂₁ H ₂₂ O ₇	PubChem
Molecular Weight	386.4 g/mol	PubChem
Appearance	Not explicitly reported, but likely a crystalline solid.	Inferred
Melting Point	Not explicitly reported.	
Boiling Point	Not explicitly reported.	
Solubility	Not explicitly reported. General solubility for similar coumarins suggests potential solubility in organic solvents like methanol, ethanol, chloroform, and ethyl acetate.	Inferred

Note: The lack of publicly available experimental data for properties like melting point, boiling point, and specific solubility highlights an area for further research to fully characterize this compound.

Spectroscopic Data

The structural elucidation of **(-)-Isosamidin** has been achieved through various spectroscopic techniques. Although specific spectral data is not widely published, the general characteristics are understood based on its pyranocoumarin structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H-NMR:** The proton NMR spectrum is expected to show signals corresponding to the aromatic protons of the coumarin core, protons of the pyran ring, and protons of the ester side chains.
- ¹³C-NMR:** The carbon NMR spectrum will display distinct signals for the carbonyl carbon of the lactone, the aromatic carbons, the carbons of the pyran ring, and the carbons of the ester groups.

Infrared (IR) Spectroscopy

The IR spectrum of **(-)-Isosamidin** is expected to exhibit characteristic absorption bands for its functional groups, including:

- C=O stretching (lactone): Around 1700-1750 cm^{-1}
- C=O stretching (ester): Around 1735-1750 cm^{-1}
- C=C stretching (aromatic): Around 1450-1600 cm^{-1}
- C-O stretching: Around 1000-1300 cm^{-1}

Mass Spectrometry (MS)

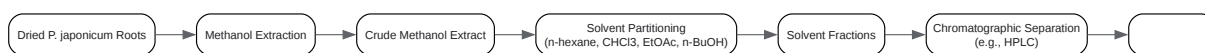
Mass spectrometry data would confirm the molecular weight of **(-)-Isosamidin**. The fragmentation pattern would likely involve the loss of the ester side chains and characteristic cleavages of the pyranocoumarin ring system.

Experimental Protocols

Isolation of **(-)-Isosamidin** from *Peucedanum japonicum*

A general method for the isolation of **(-)-Isosamidin** from the roots of *Peucedanum japonicum* involves the following steps^[1]:

- Extraction: The dried and powdered roots are extracted with methanol at room temperature.
- Partitioning: The resulting methanol extract is then successively partitioned with solvents of increasing polarity, such as n-hexane, chloroform (CHCl_3), ethyl acetate (EtOAc), and n-butanol (n-BuOH). **(-)-Isosamidin** is expected to be found in one of the less polar fractions, such as the chloroform or ethyl acetate fraction.
- Chromatographic Separation: Further purification is achieved through chromatographic techniques, such as column chromatography or high-performance liquid chromatography (HPLC), to isolate pure **(-)-Isosamidin**. The specific stationary and mobile phases for optimal separation have not been detailed in the available literature.



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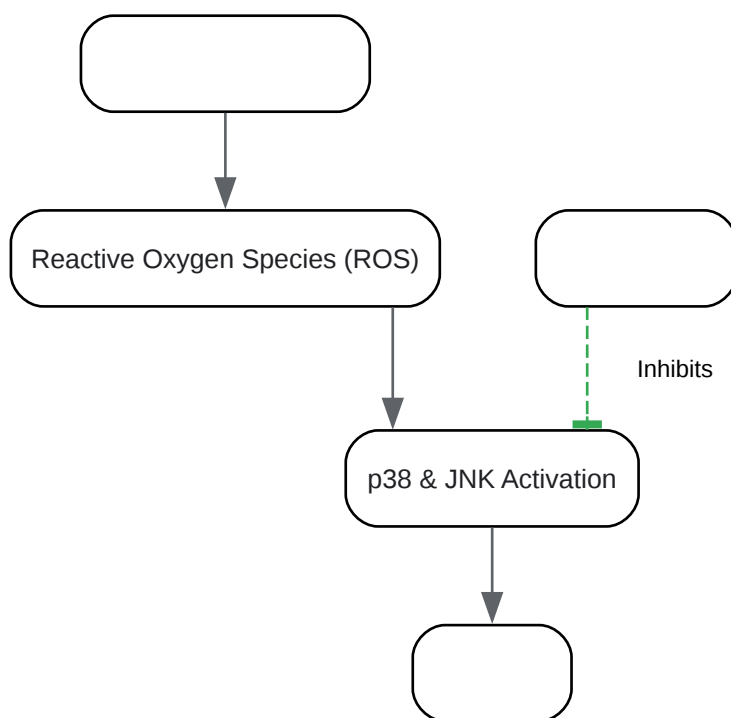
Isolation workflow for **(-)-Isosamidin**.

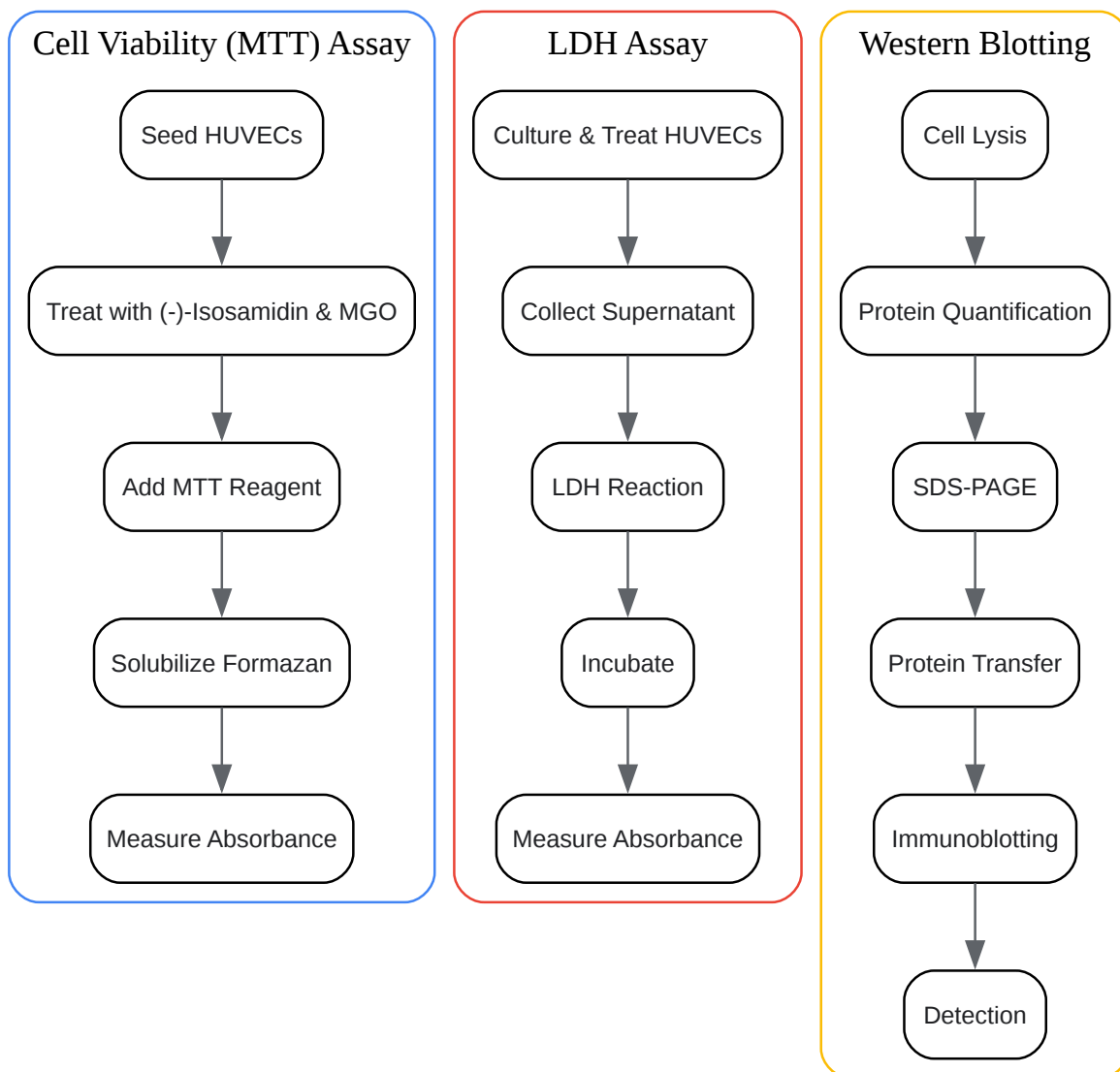
Biological Activity and Signaling Pathways

(-)-Isosamidin has demonstrated significant cytoprotective, anti-glycation, and anti-apoptotic activities.[1][2] A key area of its biological action is the modulation of the Mitogen-Activated Protein Kinase (MAPK) signaling pathway in response to cellular stress induced by methylglyoxal (MGO), a reactive metabolite implicated in diabetic complications.[1][2]

Modulation of the MAPK Signaling Pathway

Methylglyoxal (MGO) is known to induce cellular apoptosis through the activation of MAPK pathways, including p38 and c-Jun N-terminal kinase (JNK).[1] Pre-treatment with **(-)-Isosamidin** has been shown to significantly inhibit the MGO-induced phosphorylation and activation of both p38 and JNK.[1][2] This suggests that **(-)-Isosamidin** exerts its cytoprotective effects by interfering with these pro-apoptotic signaling cascades.





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References

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]

- [2. Isosamidin from Peucedanum japonicum Roots Prevents Methylglyoxal-Induced Glucotoxicity in Human Umbilical Vein Endothelial Cells via Suppression of ROS-Mediated Bax/Bcl-2 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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